

Technical Guide: FT-IR Characterization of N-Benzylanthranilic Acid[1]

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Compound of Interest

Compound Name: *N-Benzylanthranilic acid*

CAS No.: 6622-55-5

Cat. No.: B141590

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Executive Summary

N-Benzylanthranilic acid (NBA) is a critical pharmacophore in the synthesis of acridine derivatives and non-steroidal anti-inflammatory drugs (NSAIDs) of the fenamate class.[1] Its structural integrity relies on the specific arrangement of a secondary amine and a carboxylic acid in an ortho position, facilitating a robust intramolecular hydrogen bond.[1]

This guide provides a definitive spectral analysis of NBA.[1] Unlike simple aliphatic acids, the FT-IR spectrum of NBA is defined by the "Fenamate Shift"—a distinct lowering of carbonyl and amine stretching frequencies caused by a six-membered pseudo-cyclic ring formed via hydrogen bonding.[1] This document details the theoretical basis, experimental protocols, and quality control parameters required for rigorous characterization.

Part 1: Molecular Architecture & Vibrational Theory

To interpret the spectrum of NBA, one must understand the electronic environment of the ortho-substitution.[1] The molecule does not behave as a free amine and a free acid; rather, it exists in a "locked" conformation.[1]

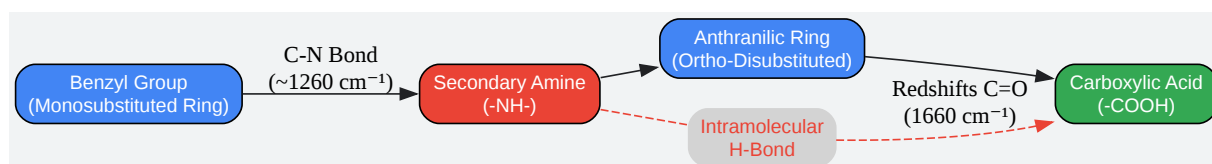
The Intramolecular Hydrogen Bond (The "Fenamate Lock")

The secondary amine proton (N-H) donates a hydrogen bond to the carbonyl oxygen (C=O) of the carboxylic acid.[1] This interaction creates a stable, six-membered planar ring system.[1]

- Effect on C=O: The hydrogen bond weakens the C=O double bond character, lengthening the bond and reducing its force constant.[1] Consequently, the stretching frequency shifts from the typical 1710 cm^{-1} (free acid) to $1660\text{--}1680\text{ cm}^{-1}$.[1]
- Effect on N-H: The N-H bond is similarly weakened, causing a redshift and broadening of the stretching band, often obscuring it within the O-H envelope.[1]

Graphviz Diagram: Molecular Resonance & H-Bonding

The following diagram illustrates the structural nodes and the critical H-bond interaction that defines the spectrum.[1]



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Caption: Structural logic of **N-Benzylanthranilic acid** showing the intramolecular hydrogen bond that shifts vibrational frequencies.[1]

Part 2: Experimental Protocol

As a Senior Scientist, I recommend Attenuated Total Reflectance (ATR) for routine Quality Control (QC) due to its speed and reproducibility.[1] However, for structural elucidation or publication-grade baselines, the KBr Pellet method is superior as it avoids the peak intensity distortion common in ATR at lower wavenumbers.[1]

Method A: ATR (Routine QC)[1]

- Crystal Selection: Use a Diamond or ZnSe crystal.[1]
- Sample Prep: Place ~5 mg of NBA powder directly on the crystal.
- Pressure: Apply high pressure using the anvil clamp to ensure intimate contact.[1] Note: Poor contact results in noisy spectra in the 2500–3500 cm^{-1} region.
- Acquisition: 16 scans at 4 cm^{-1} resolution.

Method B: KBr Pellet (Structural Validation)[1]

- Ratio: Mix 2 mg NBA with 200 mg spectroscopic-grade KBr (1:100 ratio).
- Homogenization: Grind efficiently in an agate mortar.
 - Critical Step: You must reduce particle size below the wavelength of the incident light (approx. 2–5 microns).[1] Failure to do so causes the Christiansen Effect, resulting in a skewed baseline and asymmetric peaks.[1]
- Compression: Press at 10 tons for 2 minutes to form a transparent disc.

Part 3: Spectral Analysis & Peak Assignment[1]

The spectrum of NBA is complex due to the overlapping aromatic signals from the benzyl and anthranilic rings.[1] The following table breaks down the diagnostic peaks.

Diagnostic Peak Table[1]

Functional Group	Frequency (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Notes
O-H (Acid)	2500 – 3300	Medium, Broad	Stretching	Very broad "fermi resonance" envelope; indicates carboxylic acid dimer/H-bonding. [1]
N-H (Amine)	3320 – 3350	Medium, Sharp	Stretching	Often superimposed on the O-H slope.[1] Sharpness distinguishes it from O-H.[1]
C-H (Aromatic)	3030 – 3060	Weak	Stretching	Multiple weak bands above 3000 cm ⁻¹ . [1]
C=O (Acid)	1660 – 1680	Strong	Stretching	Primary ID Peak. Lower than typical acids (1710) due to intramolecular H-bonding.
C=C (Ring)	1570 – 1600	Strong	Stretching	"Breathing" modes of the two aromatic rings.[1]
N-H (Bend)	1510 – 1530	Medium	Bending (Scissoring)	Mixed with aromatic ring vibrations (Amide II-like band).[1]
C-N (Amine)	1240 – 1270	Medium/Strong	Stretching	Aryl-amine bond stretch.[1]

C-O (Acid)	1150 – 1170	Medium	Stretching	C-O single bond stretch (coupled). [1]
OOP (Benzyl)	690 & 740	Strong	Bending	Out-of-Plane (OOP) bends characteristic of a monosubstituted benzene ring. [1]
OOP (Anthranilic)	750 – 760	Strong	Bending	OOP bends for ortho-disubstituted ring (often overlaps with benzyl). [1]

Detailed Interpretation

- The Carbonyl Region ($1660\text{--}1680\text{ cm}^{-1}$): This is the most critical check.[\[1\]](#) If this peak appears at $1700\text{--}1720\text{ cm}^{-1}$, the intramolecular hydrogen bond is disrupted, or the sample is contaminated with non-fenamate impurities.[\[1\]](#)
- The Fingerprint Region ($600\text{--}900\text{ cm}^{-1}$): To confirm the Benzyl group, look for the two strong spikes at ~ 690 and 740 cm^{-1} .[\[1\]](#) The Anthranilic portion contributes a strong band near 750 cm^{-1} .[\[1\]](#) The overlap at $740\text{--}750\text{ cm}^{-1}$ often results in a doublet or a very intense single band.[\[1\]](#)

Part 4: Quality Control & Impurity Profiling[\[1\]](#)

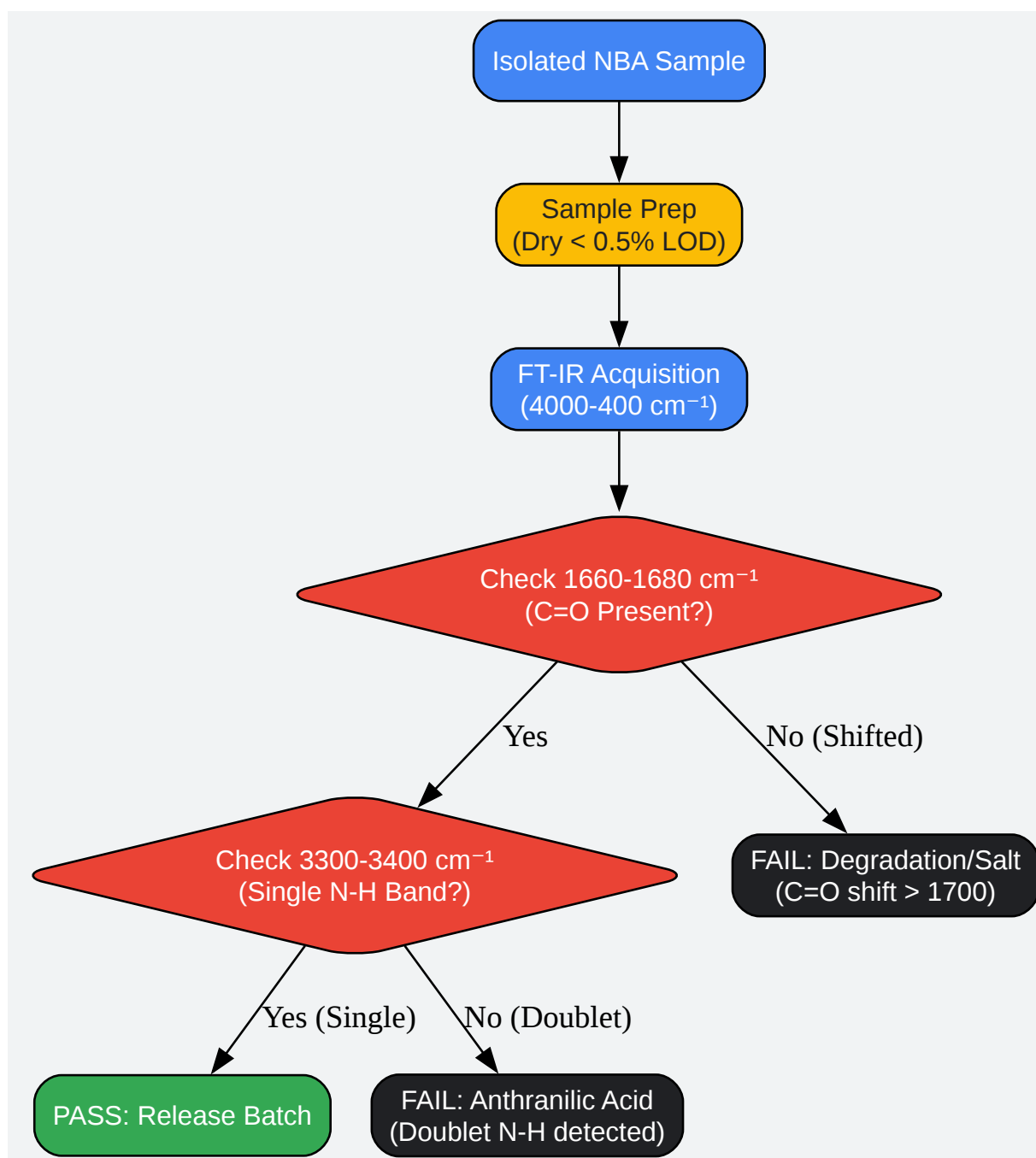
In a drug development context, FT-IR is used to validate the removal of starting materials.[\[1\]](#)

Differentiating NBA from Starting Materials[\[1\]](#)

Impurity	Key FT-IR Differentiator
Anthranilic Acid	Shows two N-H stretches (Primary amine) at ~3300 and ~3400 cm^{-1} . ^[1] NBA (Secondary amine) shows only one. ^[1]
Benzyl Chloride	Absence of C=O peak (1660 cm^{-1}). ^[1] Presence of C-Cl stretch (broad, ~600–800 cm^{-1}). ^[1]
Benzyl Alcohol	Broad O-H stretch (alcohol) at ~3300–3400 cm^{-1} without the broad acid envelope (2500–3000 cm^{-1}). ^[1]

QC Workflow Diagram

The following workflow outlines the decision logic for releasing an NBA batch based on spectral data.



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Caption: Logic gate for Quality Control of **N-Benzylanthranilic acid** using FT-IR spectral markers.

References

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